

Technical Guide: Physicochemical Profiling and Stability Assessment of Terbucromil

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Compound of Interest

Compound Name: *Terbucromil*

CAS No.: 37456-21-6

Cat. No.: B1204588

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Executive Summary

Terbucromil (CAS: 37456-21-6), chemically identified as 6,8-di-tert-butyl-4-oxo-4H-chromene-2-carboxylic acid, represents a distinct class of lipophilic chromone derivatives.[2] Unlike its hydrophilic structural analogs (e.g., Cromolyn Sodium), **Terbucromil** exhibits significant lipophilicity due to the presence of dual tert-butyl moieties.[1] This structural modification necessitates a specialized approach to solubility profiling and stability testing, distinct from standard aqueous-based protocols.[1][2]

This guide outlines a rigorous technical framework for characterizing **Terbucromil**, focusing on its pH-dependent solubility behavior, hydrolytic stability of the chromone scaffold, and oxidative stress resistance.[1]

Compound Profile & Physicochemical Basis[1][2][3][4][5]

To design effective testing protocols, one must first understand the molecular drivers of **Terbucromil**'s behavior.[1]

Chemical Identity[1][2][6][7]

- IUPAC Name: 6,8-di-tert-butyl-4-oxo-4H-chromene-2-carboxylic acid[2][3][4]
- Molecular Formula: C₁₈H₂₂O₄[2]
- Molecular Weight: 302.37 g/mol [1][2]
- pKa (Acidic): ~2.3 (Carboxylic acid moiety)[2]
- LogP (Predicted): ~4.5 – 5.0 (High lipophilicity driven by tert-butyl groups)[2]

Critical Formulation Attributes

- Ionization: **Terbucromil** is a weak acid.[1][2] At gastric pH (1.2), it exists in its unionized, insoluble form.[1] At intestinal pH (6.8), it ionizes to the carboxylate anion, significantly increasing aqueous solubility.[1]
- Chromone Ring Sensitivity: The γ-pyrone ring (chromone core) is generally stable but susceptible to Michael addition-elimination reactions under strong alkaline conditions, leading to ring opening (cleavage to substituted phenols).[2]

Solubility Profiling Protocols

Due to the high LogP, standard aqueous solubility testing will yield negligible results.[1] The protocol must incorporate pH-modifiers and surfactants to mimic biorelevant conditions.[1][2]

Thermodynamic Solubility Assessment

Objective: Determine the equilibrium solubility of **Terbucromil** across the physiological pH range.

Methodology: Shake-Flask Method (24-72 hour equilibrium).[2]

Medium	Target pH	Rationale	Expected Outcome
0.1N HCl	1.2	Mimics gastric fluid (fasted).[1][2]	Insoluble (< 1 µg/mL). [1][2] Compound is unionized and highly lipophilic.[1][2]
Acetate Buffer	4.5	Transition state/Fed stomach.[1][2]	Low Solubility. Partial ionization begins.[1][2]
Phosphate Buffer	6.8	Small intestine.[1][2]	Moderate/High Solubility. Carboxylic acid is deprotonated (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">), aiding dissolution.[2]
FaSSIF	6.5	Fasted State Simulated Intestinal Fluid.[1][2]	High Solubility. Mixed micelles (taurocholate/lecithin) will solubilize the lipophilic tert-butyl tail. [2]

Kinetic Solubility Screening (High Throughput)

For early-stage screening, use DMSO stock precipitation:

- Prepare 10 mM **Terbucromil** stock in DMSO.[1][2]
- Spike into PBS (pH 7.4) at increasing concentrations.[1][2]
- Measure turbidity (nephelometry) to determine the onset of precipitation.[1][2]

- Note: Expect a "solubility cliff" where the compound crashes out rapidly once the co-solvent effect of DMSO is diluted, unless pH is maintained > 6.0.[1]

Stability Testing & Forced Degradation

This section details the stress testing required to validate the stability-indicating analytical method.

Stress Conditions Table

Stress Type	Condition	Duration	Degradation Mechanism
Acid Hydrolysis	1N HCl, 60°C	24-48 Hours	Stable. The chromone ring is resistant to acid-catalyzed cleavage.[2]
Base Hydrolysis	0.1N NaOH, Ambient	4-8 Hours	Unstable. Risk of pyrone ring opening to form 3,5-di-tert-butyl-2-hydroxyacetophenone derivatives.[2]
Oxidation	3% H ₂ O ₂	24 Hours	Susceptible.tert-butyl groups are generally stable, but the double bond in the pyrone ring may oxidize.[1]
Photolysis	1.2 million lux hrs	7 Days	Variable. Chromones can undergo photodimerization ([2+2] cycloaddition) in solid state.[2]
Thermal	80°C (Solid State)	2 Weeks	Stable. High melting point suggests good thermal resistance.[1] [2]

Analytical Method (HPLC-UV)

To separate **Terbucromil** from its degradation products (likely more polar phenols or oxidized derivatives), use the following validated conditions:

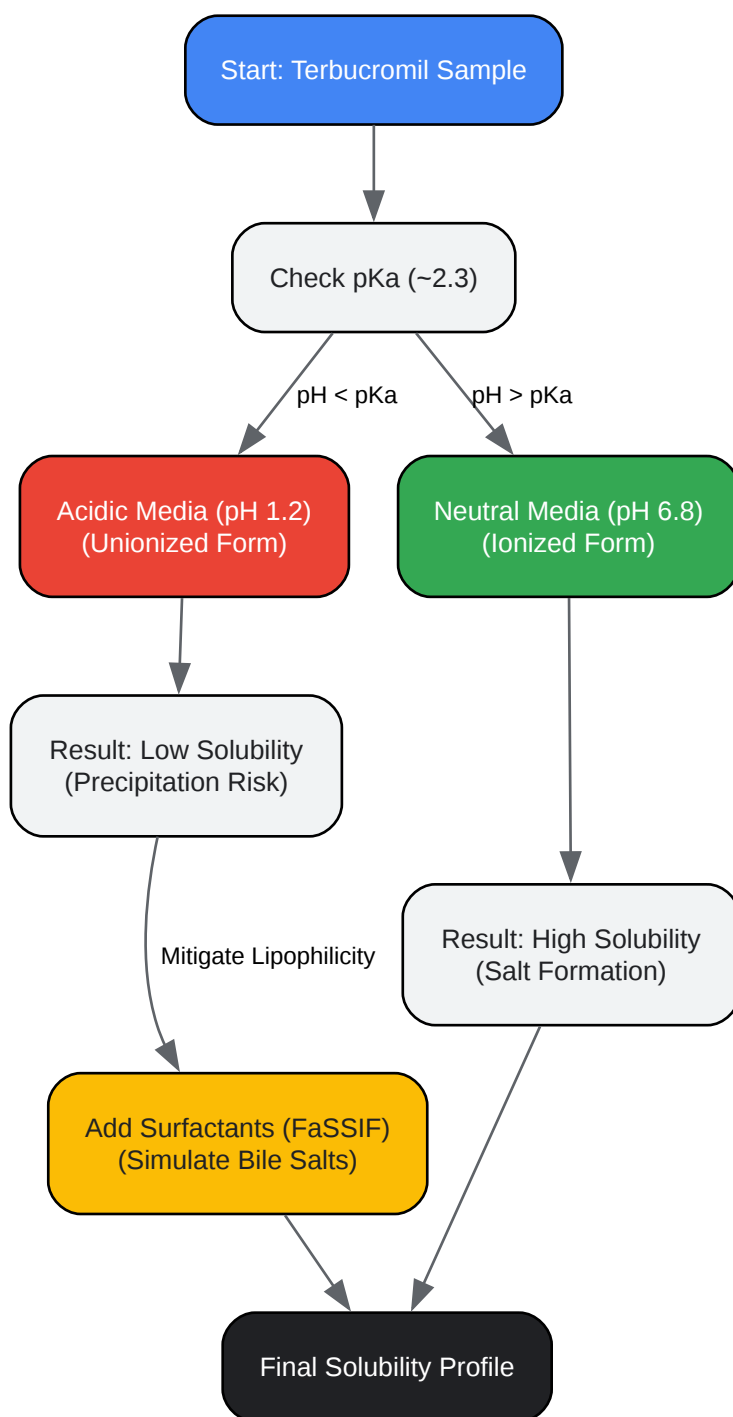
- Column: C18 (e.g., Waters XBridge or Agilent Zorbax), 3.5 µm, 150 x 4.6 mm.[1]

- Mobile Phase A: 0.1% Formic Acid in Water (Maintains acidic pH to suppress ionization for retention).[\[1\]](#)[\[2\]](#)
- Mobile Phase B: Acetonitrile (Required to elute the lipophilic tert-butyl groups).[\[2\]](#)
- Gradient: 50% B to 90% B over 10 minutes.
- Detection: UV @ 254 nm (Chromone characteristic absorption).[\[1\]](#)[\[2\]](#)

Visualized Workflows

Diagram 1: Solubility Testing Decision Matrix

This workflow illustrates the logic for selecting media based on the pKa and lipophilicity of **Terbucromil**.[\[1\]](#)

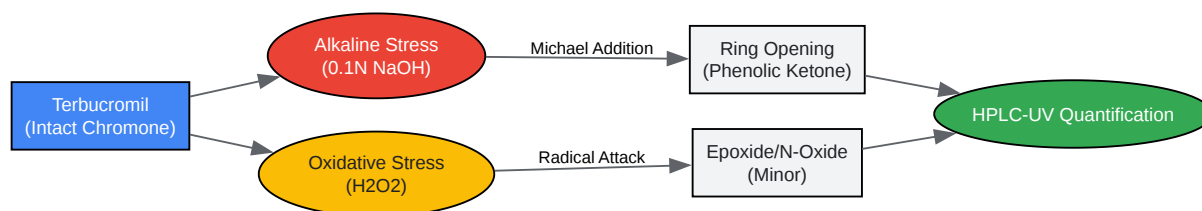


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Caption: Solubility decision tree highlighting the divergence between ionized (soluble) and unionized (insoluble) states.

Diagram 2: Degradation Pathway Analysis

A schematic representation of the potential failure modes during stability testing.



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Caption: Primary degradation pathways for **Terbutromil**, focusing on alkaline ring cleavage.

References

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- Regulatory Guidelines for Stability
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- Solubility Testing Standards
 - United States Pharmacopeia (USP) <1236> Solubility Measurements.^{[1][2]} (Standard protocols for thermodynamic solubility).^{[1][2]}

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